

N-Chloroacetyl-1,4-oxazepane: Technical Monograph & Biological Potential

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Compound of Interest

Compound Name: *N*-chloroacetyl-1,4-oxazepane

Cat. No.: B8581363

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Executive Summary

N-Chloroacetyl-1,4-oxazepane (IUPAC: 4-(2-chloroacetyl)-1,4-oxazepane) is a specialized heterocyclic electrophile belonging to the chloroacetamide class. While structurally related to widely used herbicide safeners (e.g., dichlormid, AD-67) and chloroacetanilide herbicides (e.g., acetochlor), this specific scaffold offers unique physicochemical properties due to the seven-membered oxazepane ring.

This guide analyzes its potential as a bio-active agrochemical safener and a covalent pharmacological probe, detailing its synthesis, reactivity profile, and specific mechanisms of action.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Property	Specification
IUPAC Name	4-(2-chloroacetyl)-1,4-oxazepane
Molecular Formula	C ₇ H ₁₂ ClNO ₂
Molecular Weight	177.63 g/mol
Core Scaffold	1,4-Oxazepane (7-membered saturated heterocycle)
Reactive Moiety	-Chloroacetamide (Electrophilic Warhead)
Predicted LogP	~0.8 - 1.2 (Moderate Lipophilicity)
Solubility	Soluble in DCM, Chloroform, DMSO, Ethanol; limited water solubility.

Synthesis Protocol

The synthesis of **N-chloroacetyl-1,4-oxazepane** is a classic nucleophilic acyl substitution. The following protocol is designed for high yield and purity, minimizing hydrolysis of the chloroacetyl group.

Reagents:

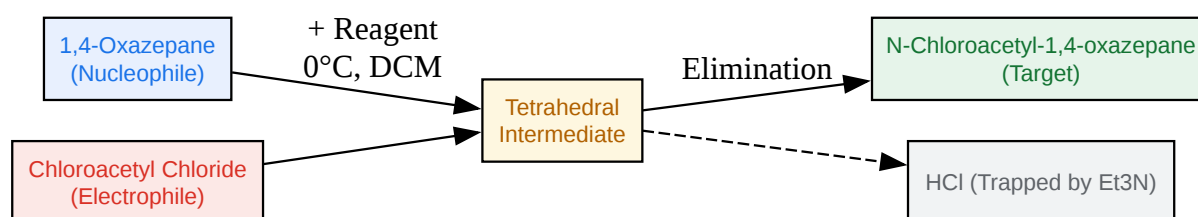
- Substrate: 1,4-Oxazepane (1.0 eq)
- Acylating Agent: Chloroacetyl chloride (1.1 eq)[\[1\]](#)
- Base: Triethylamine (Et₃N) or Diisopropylethylamine (DIPEA) (1.2 eq)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried round-bottom flask with 1,4-oxazepane and anhydrous DCM under an inert atmosphere (N₂ or Ar). Cool the solution to 0°C using an ice bath.
- Base Addition: Add Et₃N dropwise to the stirring solution.

- **Acylation:** Dilute chloroacetyl chloride in a small volume of DCM. Add this solution dropwise to the reaction mixture over 20 minutes, maintaining the temperature below 5°C to prevent polymerization or side reactions.
- **Reaction:** Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours. Monitor progress via TLC (Mobile phase: 30% EtOAc/Hexanes).
- **Workup:** Quench with cold water. Wash the organic layer with 1M HCl (to remove unreacted amine), followed by saturated NaHCO₃ (to remove acid byproducts) and brine.
- **Purification:** Dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo. If necessary, purify via silica gel column chromatography.

Reaction Workflow Visualization



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Figure 1: Synthetic pathway for **N-chloroacetyl-1,4-oxazepane** via nucleophilic acyl substitution.

Biological Activity A: Herbicide Safener Potential[1][2][7][8]

The most authoritative application for **N-chloroacetyl-1,4-oxazepane** lies in agricultural chemistry. It is structurally analogous to commercial dichloroacetamide safeners (e.g., Dichlormid, Benoxacor).

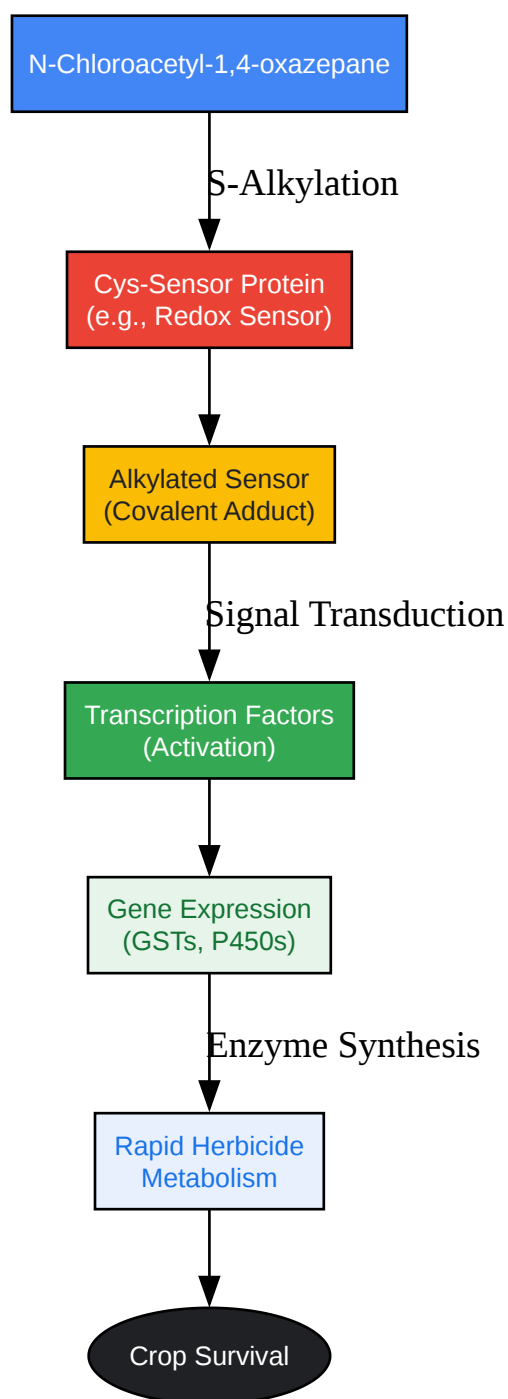
Mechanism of Action: GST Induction

Herbicide safeners protect monocot crops (like maize/corn) from chloroacetanilide herbicides (e.g., Metolachlor) by accelerating detoxification.

- **Signaling:** The N-chloroacetyl group acts as a "soft" electrophile. Upon entering the plant cell, it likely alkylates specific cysteine residues on sensor proteins (possibly Keap1 homologs or similar redox sensors).
- **Gene Activation:** This alkylation triggers a signaling cascade that upregulates the expression of Glutathione S-Transferases (GSTs) and Cytochrome P450 monooxygenases.
- **Detoxification:** The induced GSTs rapidly conjugate glutathione (GSH) to the herbicide, rendering it non-toxic to the crop. The weed, lacking this induced response, dies.

Why 1,4-Oxazepane? The 7-membered ring provides distinct steric bulk and lipophilicity compared to the 5-membered oxazolidine rings in safeners like AD-67. This may alter the selectivity window, potentially offering better protection for specific crop varieties (e.g., sorghum vs. maize).

Safener Signaling Pathway



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Figure 2: Proposed mechanism of herbicide safening via GST induction.

Biological Activity B: Covalent Pharmacological Probe

In drug discovery, **N-chloroacetyl-1,4-oxazepane** serves as a Covalent Fragment or Warhead.

Target Reactivity: Cysteine Proteases & Kinases

The

-chloroacetamide moiety is a classic "warhead" for covalent inhibition. It reacts specifically with nucleophilic cysteine thiols via an S_N2 mechanism.

- Application: Activity-Based Protein Profiling (ABPP). Researchers use this molecule to "fish" for reactive cysteines in the proteome. The oxazepane ring acts as the "selectivity filter," directing the warhead to specific binding pockets that accommodate 7-membered rings.
- Potential Targets:
 - Deubiquitinases (DUBs): Often possess catalytic cysteines accessible to chloroacetamides.
 - Kinases: Cysteines located in the solvent-exposed front of the ATP binding pocket.

Experimental Validation: Ellman's Reagent Assay

To verify the reactivity of **N-chloroacetyl-1,4-oxazepane** before biological application, use a thiol-depletion assay.

- Incubate the compound with excess Glutathione (GSH) or Cysteine in buffer (pH 7.4).
- After a set time (e.g., 30 min), add Ellman's Reagent (DTNB).
- Result: Reduced absorbance at 412 nm (compared to control) confirms the compound successfully alkylated the thiol.

Safety & Toxicology Profile

Warning: As a chloroacetamide, this compound is a potent alkylating agent.

- Skin Sensitization: High risk. Chloroacetamides are known sensitizers (Murine Local Lymph Node Assay - LLNA positive). They haptenize skin proteins.

- Handling: Must be handled in a fume hood with nitrile gloves.
- Environmental: Potential aquatic toxicity; prevent release into water systems (analogous to Acetochlor).

References

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Sources

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